

Zinc caprylate chemical structure and properties

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Compound of Interest

Compound Name: Zinc caprylate

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Zinc Caprylate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Zinc caprylate, the zinc salt of octanoic acid, is a versatile compound with applications ranging from industrial processes to potential therapeutic uses. This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, and known biological activities of **zinc caprylate**. Detailed experimental protocols for the determination of key properties are provided, and the putative signaling pathways influenced by the release of zinc ions are visualized. This document is intended to serve as a comprehensive resource for professionals in research, development, and pharmaceutical sciences.

Chemical Structure and Identification

Zinc caprylate is a metal carboxylate consisting of a central zinc ion (Zn^{2+}) coordinated to two octanoate anions. The chemical structure and key identifiers are summarized below.

Table 1: Chemical Identification of **Zinc Caprylate**

Identifier	Value
IUPAC Name	zinc bis(octanoate)[1]
Synonyms	Zinc octanoate, Zinc dioctanoate[1]
CAS Number	557-09-5[1]
Molecular Formula	C ₁₆ H ₃₀ O ₄ Zn[1]
SMILES	CCCCCCCC(=O)[O-].CCCCCCCC(=O)[O-].[Zn+2]

Physicochemical Properties

The physical and chemical properties of **zinc caprylate** are crucial for its handling, formulation, and application. A summary of these properties is presented in Table 2.

Table 2: Physicochemical Properties of **Zinc Caprylate**

Property	Value
Molecular Weight	351.8 g/mol
Appearance	White to off-white powder, lustrous scales
Melting Point	136 °C (277 °F)
Boiling Point	239.3 °C (462.7 °F)
Density	1.13-1.19 g/cm ³
Solubility	Sparingly soluble in boiling water; fairly soluble in boiling alcohol. Soluble in organic solvents.

Experimental Protocols

Detailed methodologies for the determination of key physicochemical properties of **zinc caprylate** are outlined below. These protocols are based on standard laboratory practices.

Determination of Melting Point (Capillary Method)

Objective: To determine the melting point of **zinc caprylate** using a capillary melting point apparatus.

Materials:

- **Zinc caprylate** powder
- Capillary tubes (sealed at one end)
- Melting point apparatus (e.g., Mel-Temp or similar)
- Mortar and pestle
- Spatula

Procedure:

- Ensure the **zinc caprylate** sample is dry and finely powdered. If necessary, gently grind the sample in a mortar and pestle.[2]
- Press the open end of a capillary tube into the powdered sample, trapping a small amount of the powder.[2]
- Invert the capillary tube and tap the sealed end gently on a hard surface to pack the powder into the bottom. The packed sample height should be 2-3 mm.[3]
- Place the capillary tube into the heating block of the melting point apparatus.[4]
- Set the apparatus to heat at a moderate rate until the temperature is about 15-20°C below the expected melting point (136°C).
- Decrease the heating rate to approximately 1-2°C per minute to ensure accurate determination.[2]
- Observe the sample through the magnifying lens. Record the temperature at which the first droplet of liquid appears (the onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting). This range is the melting point.[2][4]

Determination of Bulk and Tapped Density

Objective: To measure the bulk and tapped density of **zinc caprylate** powder.

Materials:

- **Zinc caprylate** powder
- Graduated cylinder (e.g., 100 mL)
- Balance
- Tapped density tester

Procedure for Bulk Density:

- Weigh a clean, dry graduated cylinder and record its mass (M_{cylinder}).
- Gently pour a known mass (e.g., 50 g) of **zinc caprylate** powder into the graduated cylinder.
- Level the surface of the powder without compacting it and record the volume (V_{bulk}).^[5]
- Calculate the bulk density using the formula: Bulk Density = Mass of powder / V_{bulk} .^[6]

Procedure for Tapped Density:

- Use the same graduated cylinder with the powder from the bulk density measurement.
- Place the graduated cylinder in the tapped density tester.
- Set the apparatus to tap the cylinder a specified number of times (e.g., 100, 500, and 1250 taps).
- Record the volume of the powder after each tapping interval until the volume remains constant (V_{tapped}).
- Calculate the tapped density using the formula: Tapped Density = Mass of powder / V_{tapped} .^[6]

Qualitative Solubility Assessment

Objective: To qualitatively assess the solubility of **zinc caprylate** in various solvents.

Materials:

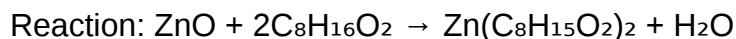
- **Zinc caprylate** powder
- Test tubes
- A selection of solvents (e.g., water, ethanol, methanol, chloroform)
- Spatula
- Vortex mixer

Procedure:

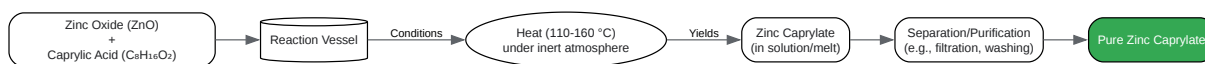
- Add a small, consistent amount (e.g., 0.1 g) of **zinc caprylate** to separate test tubes.
- Add a fixed volume (e.g., 3 mL) of a solvent to each test tube.^[7]
- Vigorously shake or vortex each test tube for a set period (e.g., 1-2 minutes).^[8]
- Allow the test tubes to stand and observe the degree of dissolution.
- Record the solubility as soluble, partially soluble, or insoluble based on visual inspection for any remaining solid particles.^[8]

Synthesis of Zinc Caprylate

A common method for the synthesis of **zinc caprylate** involves the direct reaction of zinc oxide with caprylic acid.



Experimental Workflow:



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*Synthesis of **Zinc Caprylate** Workflow.*

Biological Activity and Signaling Pathways

The biological activity of **zinc caprylate** is primarily attributed to the dissociation of the compound into zinc ions (Zn^{2+}) and caprylate ions in a biological environment.[9] Zinc ions are known to play a crucial role as signaling molecules in a variety of cellular processes.[10][11][12][13]

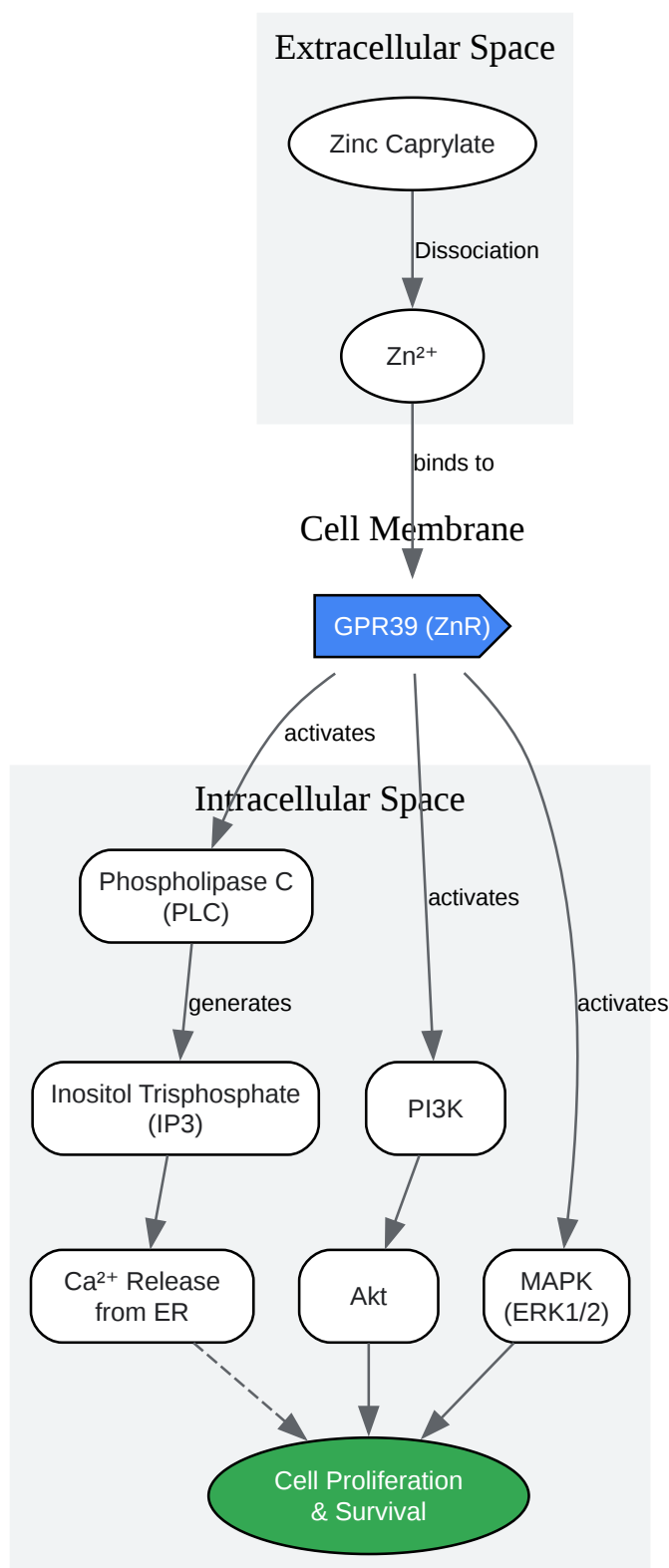
General Mechanism of Action

Upon administration, **zinc caprylate** releases zinc ions, which can then exert their biological effects. The primary proposed mechanisms include:

- **Enzyme Inhibition:** Zinc ions can bind to the active sites of various enzymes, leading to their inhibition.[9][14][15]
- **Membrane Disruption:** Both zinc and caprylate ions may contribute to the disruption of microbial cell membranes, leading to cell lysis.[9]

Putative Signaling Pathways

While specific studies on the signaling pathways directly affected by **zinc caprylate** are limited, the known roles of zinc in cellular signaling allow for the postulation of its likely mechanisms of action. Extracellular zinc can activate the G protein-coupled receptor GPR39, also known as the zinc-sensing receptor (ZnR).[10][16] Activation of ZnR can trigger downstream signaling cascades that influence cell proliferation and survival.



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Postulated Zinc Signaling via GPR39.

Conclusion

Zinc caprylate is a well-defined chemical entity with a range of established physicochemical properties. Standardized experimental protocols can be readily applied for its characterization. While the precise signaling pathways modulated by **zinc caprylate** are an area requiring further investigation, its biological activity is understood to be mediated by the release of zinc ions, which are integral to numerous cellular signaling cascades. This guide provides a foundational understanding for researchers and professionals working with this compound.

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References

- 1. Zinc Caprylate | C₁₆H₃₀O₄Zn | CID 11180 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. jan.ucc.nau.edu [jan.ucc.nau.edu]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. chem.ucalgary.ca [chem.ucalgary.ca]
- 5. mhlw.go.jp [mhlw.go.jp]
- 6. bettersizeinstruments.com [bettersizeinstruments.com]
- 7. pubs.aip.org [pubs.aip.org]
- 8. What is the solubility of metal soaps in organic solvents? - Blog [cjspvc.com]
- 9. Zinc caprylate | 557-09-5 | Benchchem [benchchem.com]
- 10. The Zinc Sensing Receptor, a Link Between Zinc and Cell Signaling - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Regulatory Role of Zinc in Immune Cell Signaling - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Cellular zinc metabolism and zinc signaling: from biological functions to diseases and therapeutic targets - PMC [pmc.ncbi.nlm.nih.gov]
- 13. mdpi.com [mdpi.com]
- 14. Inhibitory zinc sites in enzymes - PMC [pmc.ncbi.nlm.nih.gov]

- 15. researchgate.net [researchgate.net]
- 16. Zinc regulates vascular endothelial cell activity through zinc-sensing receptor ZnR/GPR39 - PMC [pmc.ncbi.nlm.nih.gov]
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